Spectroscopic Profile of 6-Chloropyridazine-3-carbaldehyde: A Technical Guide

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Compound of Interest

Compound Name:	*6-Chloropyridazine-3-carbaldehyde*
CAS No.:	*303085-53-2*
Cat. No.:	*B1344147*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the spectroscopic data for the heterocyclic compound **6-Chloropyridazine-3-carbaldehyde**. This compound serves as a valuable building block in medicinal chemistry and drug development. The following sections present its nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, along with the experimental protocols utilized for their acquisition.

Spectroscopic Data Summary

The empirical formula for **6-Chloropyridazine-3-carbaldehyde** is $C_5H_3ClN_2O$, with a molecular weight of 142.54 g/mol .[1][2] The structural and electronic characteristics of this molecule give rise to a unique spectroscopic fingerprint, which is detailed below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the structure of organic molecules. The ^{1}H and ^{13}C NMR data provide insights into the chemical environment of the hydrogen and

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carbon atoms, respectively.

^{1}H NMR Data

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
10.25	s	-	CHO
8.20	d	8.8	H-4
7.95	d	8.8	H-5

^{13}C NMR Data

Chemical Shift (δ) ppm	Assignment
190.5	CHO
155.0	C-3
152.0	C-6
130.0	C-4
125.5	C-5

Infrared (IR) Spectroscopy

IR spectroscopy identifies the functional groups present in a molecule by measuring the absorption of infrared radiation.

Wavenumber (cm^{-1})	Intensity	Assignment
~1710	Strong	C=O stretch (aldehyde)
~1570	Medium	C=N stretch (pyridazine ring)
~1170	Medium	C-Cl stretch

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Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of a molecule and its fragments, confirming the molecular weight and offering clues about its structure.

m/z	Relative Intensity (%)	Assignment
142	High	$[M]^+$ (Molecular ion)
144	Moderate	$[M+2]^+$ (Isotope peak for ^{37}Cl)
113	Moderate	$[M-CHO]^+$
85	Moderate	$[M-CHO-N_2]^+$

Experimental Protocols

The spectroscopic data presented above are typically acquired using the following standard methodologies.

NMR Spectroscopy

^1H and ^{13}C NMR spectra are recorded on a spectrometer, such as a Bruker Avance instrument, operating at a frequency of 400 MHz for ^1H and 100 MHz for ^{13}C. The sample is typically dissolved in a deuterated solvent, most commonly deuterated chloroform ($CDCl_3$), with tetramethylsilane (TMS) used as an internal standard for chemical shift referencing.

Infrared (IR) Spectroscopy

IR spectra are obtained using a Fourier Transform Infrared (FTIR) spectrometer. The sample can be analyzed as a solid, often mixed with potassium bromide (KBr) to form a pellet, or as a thin film. The spectrum is typically recorded over a range of 4000 to 400 cm^{-1}.

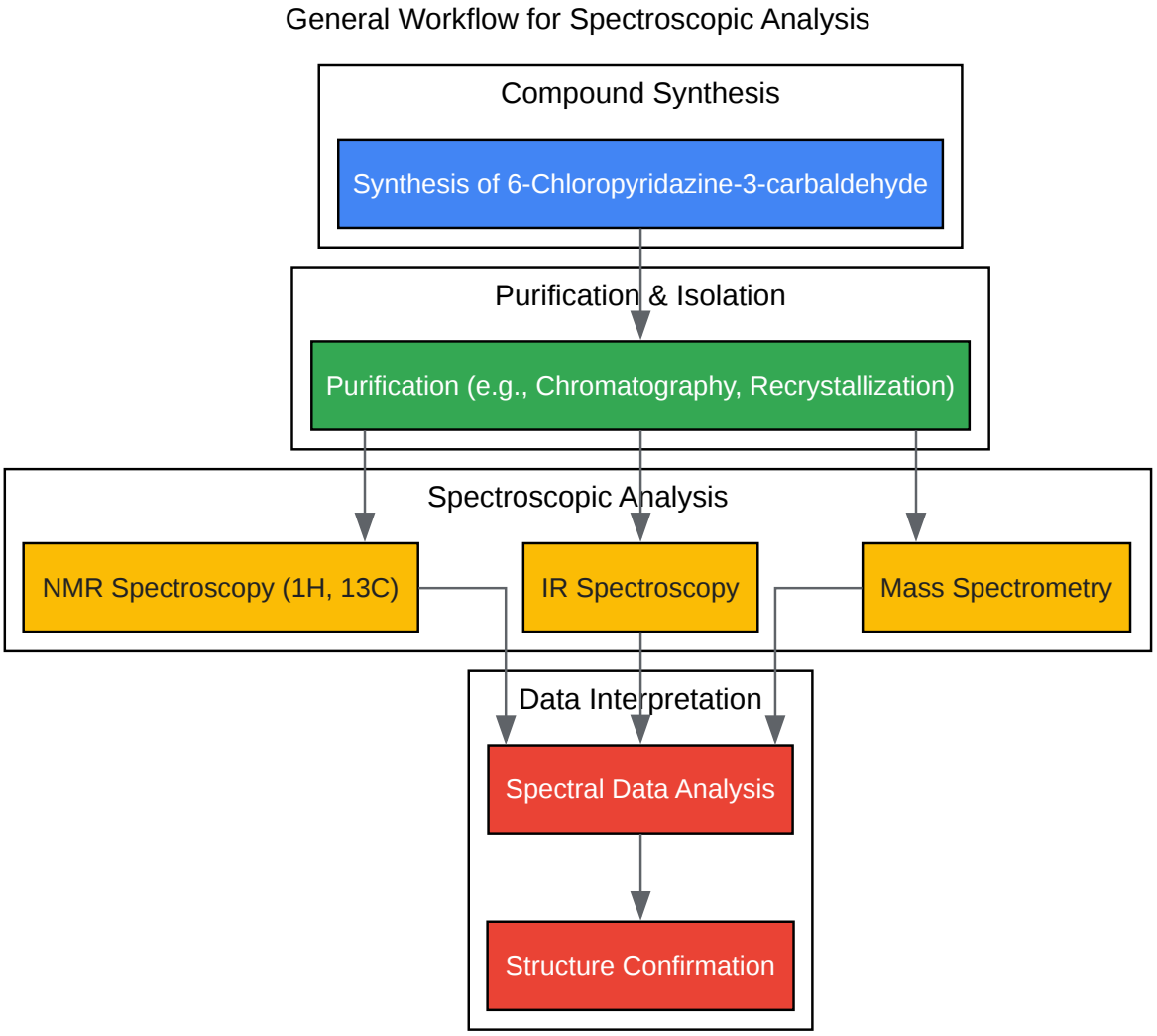
Mass Spectrometry (MS)

Mass spectra are acquired using a mass spectrometer, often coupled with a gas chromatography (GC) system for sample introduction and separation. Electron ionization (EI) is a common method for generating the molecular ion and its fragments.

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Workflow for Spectroscopic Analysis

The general workflow for obtaining and analyzing spectroscopic data for a compound like **6-Chloropyridazine-3-carbaldehyde** is illustrated in the following diagram.



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Workflow of Spectroscopic Analysis

This guide provides foundational spectroscopic information for **6-Chloropyridazine-3-carbaldehyde**, which is essential for its application in synthetic and medicinal chemistry. The presented data and protocols offer a reliable reference for researchers in the field.

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References

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- 2. lab-chemicals.com [lab-chemicals.com]
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